

Comparative In Vivo Efficacy of Indolaprilat and Enalaprilat: A Comprehensive Guide

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Compound of Interest

Compound Name: Indolaprilat

Cat. No.: B15188150

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This guide provides a detailed comparison of the in vivo efficacy of two potent angiotensin-converting enzyme (ACE) inhibitors, **Indolaprilat** and Enalaprilat. Both are the active diacid metabolites of their respective orally administered prodrugs, Indolapril (CI-907) and Enalapril. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a concise summary of their comparative pharmacology based on available preclinical data.

Comparative Efficacy Data

The following tables summarize the key in vitro and in vivo data for **Indolaprilat** and Enalaprilat, derived from scientific literature. The in vivo data is based on studies of the parent prodrugs, as their therapeutic effects are mediated by conversion to the active metabolites.

In Vitro Angiotensin-Converting Enzyme (ACE) Inhibition

Compound	IC50 Value (nM)	Source Organism for ACE
Indolaprilat	2.6	Guinea-pig serum[1]
Enalaprilat	1.94	Not specified[2]

Note: The IC50 value represents the concentration of the inhibitor required to reduce the activity of the enzyme by 50%. A lower IC50 value indicates greater potency.

In Vivo Antihypertensive Effects in Animal Models

The following data is from a comparative study using the parent prodrugs, Indolapril (CI-907) and Enalapril, in hypertensive animal models.

Parameter	Indolapril (CI-907)	Enalapril	Animal Model
Effective Dose for Normalization of Blood Pressure	3 mg/kg (p.o.)	Not specified in direct comparison	Two-kidney, one-clip Goldblatt hypertensive rats[1]
Effect on Heart Rate	Less increase in heart rate for an equivalent drop in blood pressure	Greater increase in heart rate for an equivalent drop in blood pressure	Diuretic-pretreated renal hypertensive dogs[1]
Antihypertensive Effect in Spontaneously Hypertensive Rats	30 mg/kg/day (p.o.) for 5 days produced a significant decrease in blood pressure	Not specified	Spontaneously Hypertensive Rats[1]

Experimental Protocols

In Vivo Antihypertensive Studies in Animal Models

The in vivo comparative efficacy of Indolapril and Enalapril was evaluated in established models of hypertension.

- Renal Hypertensive Rat Model: The two-kidney, one-clip Goldblatt model was utilized. In this model, hypertension is induced by constricting one renal artery, which leads to the activation of the Renin-Angiotensin-Aldosterone System (RAAS). Single daily oral doses of Indolapril (0.03-30 mg/kg) were administered to assess the dose-dependent effects on blood pressure. [1]
- Renal Hypertensive Dog Model: Diuretic-pretreated dogs with induced renal hypertension were used. This model also exhibits RAAS-dependent hypertension. The study compared the effects of Indolapril and Enalapril on blood pressure and heart rate.[1]
- Spontaneously Hypertensive Rat (SHR) Model: SHRs, a genetic model of essential hypertension, were administered subacute doses of Indolapril (30 mg/kg/day for 5 days) to

evaluate its antihypertensive effect.[1]

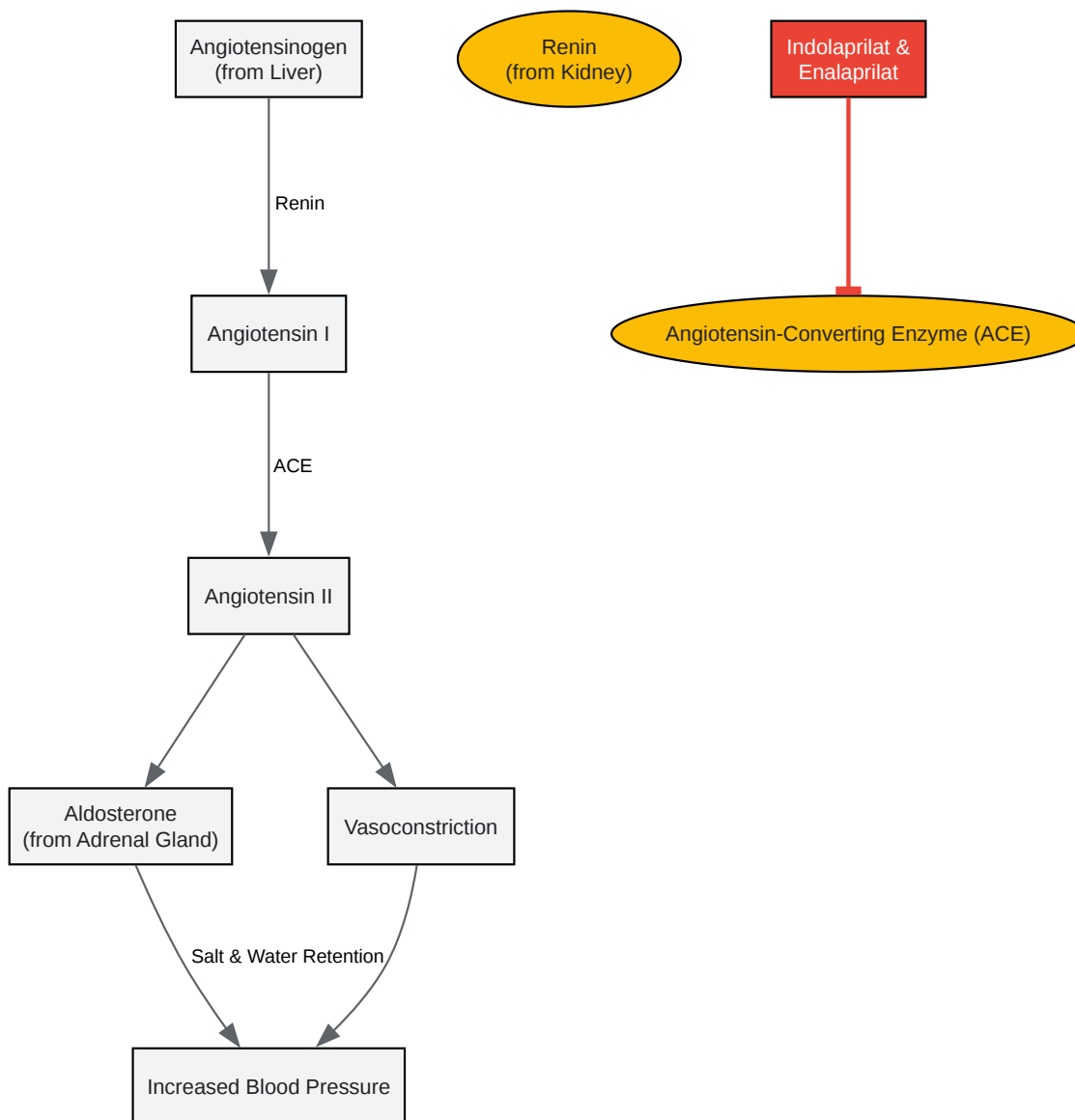
In Vitro ACE Inhibition Assay

The ACE inhibitory activity of the diacid form of Indolapril (**Indolaprilat**) was determined in guinea-pig serum. The concentration of the compound required to inhibit 50% of ACE activity (IC₅₀) was calculated.[1] The IC₅₀ for Enalaprilat was also determined using a similar in vitro assay.[2]

Signaling Pathways and Experimental Workflows

The Renin-Angiotensin-Aldosterone System (RAAS) Pathway

The diagram below illustrates the RAAS pathway and the mechanism of action of ACE inhibitors.



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Caption: The RAAS pathway and the site of action of ACE inhibitors.

Experimental Workflow for In Vivo Comparative Study

The following diagram outlines the general workflow for the preclinical comparison of Indolapril and Enalapril.



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Caption: Workflow for in vivo comparison of antihypertensive agents.

Conclusion

Based on the available preclinical data, both **Indolaprilat** and Enalaprilat are highly potent inhibitors of the angiotensin-converting enzyme. In vivo studies with their parent prodrugs demonstrate that Indolapril is a potent antihypertensive agent, capable of normalizing blood pressure in a rat model of renal hypertension.[1] A key differentiator observed in a canine model of renal hypertension is that for an equivalent reduction in blood pressure, Indolapril treatment is associated with a smaller increase in heart rate compared to Enalapril.[1] This suggests that **Indolaprilat** may have a more favorable cardiovascular profile. Further clinical studies are necessary to confirm these findings in humans.

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